Scalable Process Design for High-Purity 5-Fluoro-2-hydroxynicotinic Acid

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Compound of Interest

Compound Name:	*5-Fluoro-2-hydroxynicotinic acid*
CAS No.:	*884494-83-1*
Cat. No.:	*B3030225*

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Executive Summary & Route Selection

5-Fluoro-2-hydroxynicotinic acid is a critical pharmacophore in the synthesis of kinase inhibitors and antifungal agents.[1] Its structural integrity—specifically the positioning of the fluorine atom relative to the hydroxyl and carboxylic acid moieties—presents a unique synthetic challenge.

While direct fluorination of 2-hydroxynicotinic acid using elemental fluorine (

) or electrophilic reagents (e.g., Selectfluor) is theoretically possible, it is unsuitable for scale-up due to poor regioselectivity, high cost, and safety hazards associated with handling fluorinating agents on a kilo-scale.[1]

Selected Route: The "De Novo Ring Construction & Selective Hydrolysis" Pathway This guide details a robust, four-stage industrial protocol that builds the pyridine ring around the fluorine atom, rather than introducing it late-stage.[1] This method ensures 100% regioselectivity and utilizes manageable reagents.[1]

The Workflow:

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- Ring Construction: Condensation of acyclic fluorinated precursors.
- Activation: Conversion of hydroxy groups to chloro groups.
- Selective Reduction: Removal of the C6-chlorine.[1]
- Hydrolysis: Conversion of the C2-chlorine to the final hydroxyl group.

Process Safety Assessment (PSA)[1]

Before initiating the protocol, the following hazards must be mitigated:

- Phosphorus Oxychloride (

  ): Used in Stage 2.[1] Violent reaction with water. Requires controlled quenching protocols (scrubbers) and anhydrous conditions.[1]
- Hydrogenation: Stage 3 involves

  gas and pyrophoric catalysts (Pd/C).[1] Oxygen exclusion is critical.
- Corrosivity: Intermediates are potent acids/acid chlorides. Hastelloy or glass-lined reactors are recommended.[1]

Detailed Experimental Protocol

Stage 1: Ring Construction (Synthesis of Methyl 2,6-dihydroxy-5-fluoronicotinate)

Rationale: Introducing fluorine via ethyl fluoroacetate ensures it is fixed at the C5 position early, avoiding isomer separation later.[1]

Reagents:

- Ethyl fluoroacetate (1.0 equiv)[1]
- Ethyl formate (1.1 equiv)[1]
- Sodium methoxide (NaOMe) (2.0 equiv)[1]

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- Methyl malonamate (1.1 equiv)[1]
- Solvent: Methanol (MeOH)[1]

Procedure:

- Formylation: Charge a reactor with ethyl fluoroacetate and ethyl formate. Cool to 0°C.
- Base Addition: Slowly add NaOMe (solid or solution) while maintaining internal temperature

  . Stir for 3.5 hours at 20°C to form the enolate.
- Cyclization: Add a solution of methyl malonamate in MeOH. Heat the mixture to reflux for 30 minutes.
- Quench & Precipitation: Cool to room temperature. Add a solution of 37% HCl (aq) to acidify (pH < 2).[1][2]
- Isolation: Cool to 0°C for 18 hours. Filter the precipitated solid (Methyl 2,6-dihydroxy-5-fluoronicotinate).[1][2] Wash with cold water and vacuum dry.[1]
  - Target Yield: ~60-65%[1]
  - Checkpoint: HPLC purity >95%.[2][3]

Stage 2: Chlorination (Synthesis of 2,6-Dichloro-5-fluoronicotinic acid)

Rationale: The hydroxy groups are poor leaving groups.[1] Converting them to chlorides activates the ring for the subsequent selective reduction.

Reagents:

- Methyl 2,6-dihydroxy-5-fluoronicotinate (from Stage 1)[1]
- Phosphorus oxychloride (

) (Excess, solvent/reagent)[1]

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- Lithium Chloride (LiCl) (Catalytic, prevents over-chlorination tars)[1]
- Base for hydrolysis: NaOH (aq)[1]

Procedure:

- Chlorination: Suspend the starting material and LiCl in

  . Heat to reflux until gas evolution ceases (approx. 4-6 hours).[1]
- Distillation: Distill off excess

  under reduced pressure.
- Hydrolysis (Acid Chloride to Acid): Dissolve the residue (2,6-dichloro-5-fluoronicotinoyl chloride) in dichloromethane (DCM). Slowly add to ice-cold water.
- Saponification: Adjust pH to 10 using 50% NaOH to hydrolyze the ester/acid chloride completely. Stir at 50°C.
- Isolation: Acidify with HCl to pH 1-2. The product, 2,6-Dichloro-5-fluoronicotinic acid, precipitates.[1][2][4] Filter and dry.[1][2]
  - Target Yield: ~70%[1][2]
  - Note: This intermediate is stable and can be stored.

Stage 3: Selective Dechlorination (Synthesis of 2-Chloro-5-fluoronicotinic acid)

Rationale: The C6-chlorine is more reactive towards nucleophilic attack and hydrogenolysis than the C2-chlorine due to sterics and electronics.[1] We target the C6-Cl for removal.

Reagents:

- 2,6-Dichloro-5-fluoronicotinic acid[1][2][5][6]
- Catalyst: 5% Pd/C or Raney Nickel[1]

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- Base: Triethylamine (

) (1.1 equiv)[1]
- Solvent: Ethyl Acetate / Methanol (3:1)[1]
- Hydrogen (

) gas (3 atm)

Procedure:

- Loading: Charge the autoclave with the dichloro acid, solvent,

  , and catalyst.[1]
- Hydrogenation: Pressurize to 3 atm (45 psi) with

  . Stir at room temperature for 12 hours.
  - Critical Control: Monitor reaction progress by HPLC to prevent over-reduction (removal of both chlorines).
- Filtration: Vent

  , purge with

  . Filter off the catalyst (handle under inert atmosphere).[1]
- Workup: Concentrate the filtrate. Acidify to precipitate the crude 2-chloro-5-fluoronicotinic acid.[1]
  - Purification: Recrystallize from ethyl acetate/hexane if necessary.[1]
  - Target Yield: ~55-60%[1]

Stage 4: Hydrolysis (Synthesis of **5-Fluoro-2-hydroxynicotinic acid**)

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Rationale: The remaining C2-chlorine is activated by the ring nitrogen.[1] Basic hydrolysis converts it to the hydroxyl group (tautomerizing to the pyridone).[1]

Reagents:

- 2-Chloro-5-fluoronicotinic acid[1][2][5][6][7]
- Sodium Hydroxide (NaOH) (3.0 equiv, 2M solution)[1]
- Solvent: Water[1][2][5][6][8][9][10]

Procedure:

- Reaction: Dissolve the precursor in 2M NaOH. Heat to reflux (100°C) for 4-6 hours.
- Monitoring: HPLC should show disappearance of the chloro-starting material.[1]
- Crystallization (pH Swing): Cool to room temperature. Slowly add concentrated HCl.
  - Observation: The product will begin to crystallize as the pH approaches the pKa (approx pH 3-4).[1]
- Final Isolation: Cool to 0-5°C. Filter the white crystalline solid. Wash with ice-cold water.[1]
- Drying: Dry in a vacuum oven at 50°C.

Quality Control & Specification

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Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Purity		HPLC (C18, ACN/Water + 0.1% TFA)
Identity	Conforms to Structure	-NMR, MS
Water Content		Karl Fischer
Residual Solvents	Complies with ICH Q3C	GC-HS

Process Visualization (Graphviz)[1]

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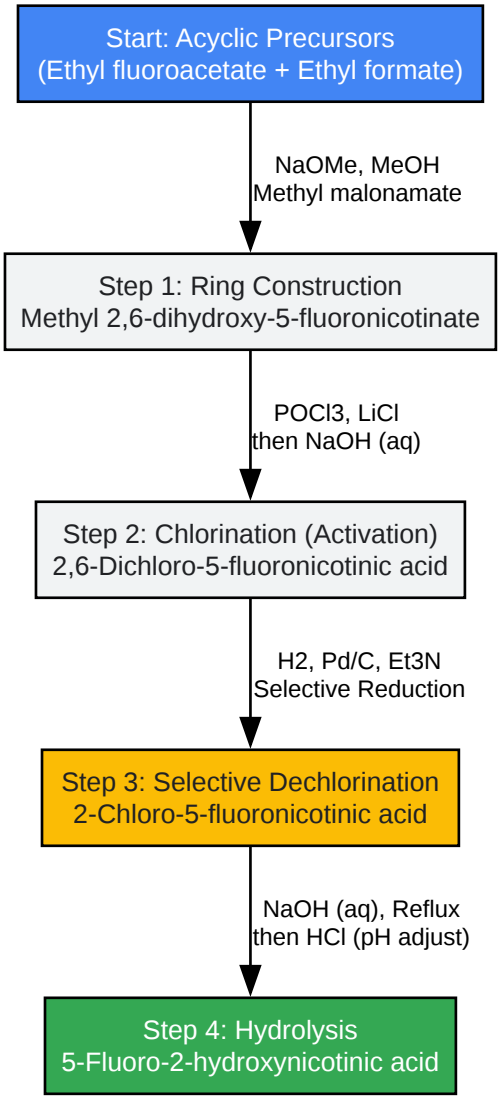

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Figure 1: Synthetic workflow for the scalable production of **5-Fluoro-2-hydroxynicotinic acid**, highlighting the critical selective dechlorination step.

Troubleshooting Guide

- Issue: Low Yield in Step 1.
  - Cause: Incomplete enolate formation or moisture in reagents.
  - Fix: Ensure NaOMe is fresh and anhydrous. Maintain strict temperature control during addition.

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- Issue: Over-reduction in Step 3 (Loss of both Cl and F).
  - Cause: Reaction time too long or pressure too high.
  - Fix: Stop reaction immediately upon consumption of starting material. Use a poisoned catalyst (e.g., Lindlar) if selectivity remains poor.[1]
- Issue: Product Coloration (Yellow/Brown).
  - Cause: Trace oxidation of phenolic intermediates.
  - Fix: Perform recrystallization from water/ethanol (9:1) with activated charcoal treatment.[1]

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